

Introduction to Remikiren and its Mechanism of Action

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Remikiren

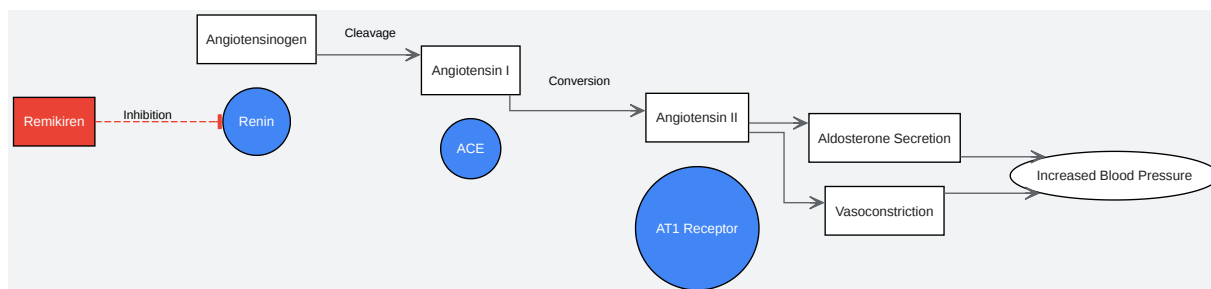
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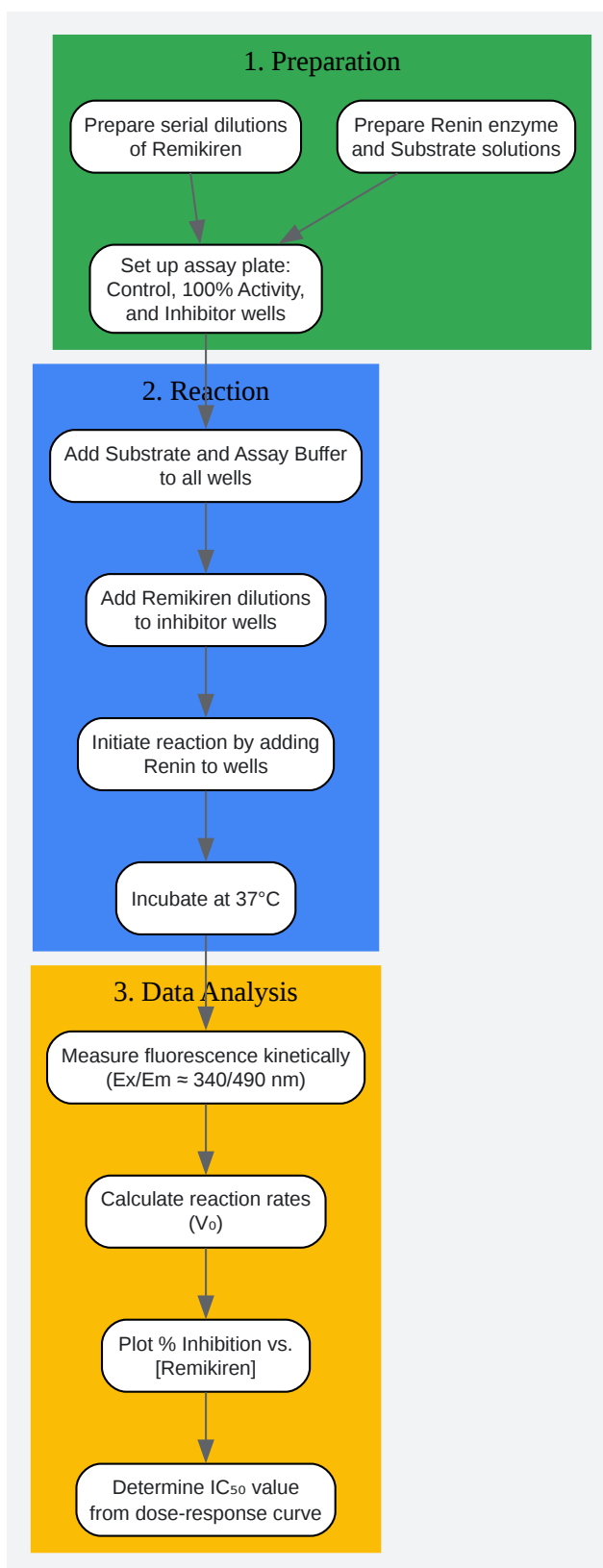
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Remikiren is an experimental, orally active drug candidate developed for the treatment of hypertension.[5][6][7] It functions as a direct renin inhibitor, targeting the first and rate-limiting step in the RAAS cascade.[8] Renin, a highly specific aspartyl protease, cleaves its substrate, angiotensinogen, to form angiotensin I.[8] Angiotensin I is subsequently converted to the potent vasoconstrictor angiotensin II. By directly inhibiting renin, **Remikiren** effectively reduces the production of angiotensin I and, consequently, angiotensin II, leading to vasodilation and a decrease in blood pressure.[8][9] Its high specificity for renin minimizes off-target effects, making it a subject of significant interest in cardiovascular drug development.[2]

Renin-Angiotensin-Aldosterone System (RAAS) Pathway

The diagram below illustrates the RAAS cascade and highlights the specific point of inhibition by **Remikiren**.





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- To cite this document: BenchChem. [Introduction to Remikiren and its Mechanism of Action]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1679268#in-vitro-enzymatic-inhibition-kinetics-of-remikiren]

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